

A Comprehensive Technical Guide to Basic Lead Acetate (CAS No. 51404-69-4)

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Compound of Interest

Compound Name: LEAD ACETATE (basic)

Cat. No.: B13383679

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core properties, synthesis, and analysis of basic lead acetate, identified by CAS number 51404-69-4. This document is intended to serve as a valuable resource for professionals in research, development, and quality control.

Chemical and Physical Properties

Basic lead acetate, also known as lead(II) hydroxide acetate, is a complex salt with the general formula $(\text{CH}_3\text{COO})_2\text{Pb}\cdot\text{Pb}(\text{OH})_2$. It presents as a white, heavy powder.^[1] Due to its lead content, it is a toxic substance and requires careful handling. The physicochemical properties of basic lead acetate are summarized below. It is important to note that some variability in reported values exists in the literature, which may be attributed to differences in the exact stoichiometry and physical form of the material.

Table 1: Physical and Chemical Properties of Basic Lead Acetate

Property	Value	Source(s)
CAS Number	51404-69-4	[1][2]
Molecular Formula	C ₄ H ₈ O ₆ Pb ₂	[1][3][4]
Molecular Weight	566.5 g/mol	[1][4][5]
Appearance	A heavy white powder or crystalline solid.	[1][6]
Melting Point	280 °C (decomposes)	[1]
Density	3.25 g/cm ³	[6]
Solubility	Soluble in cold water and glycerin.[1] One source specifies that to achieve a clear and colorless solution, 10g can be dissolved in 2.5ml of acetic acid and sufficient hot water to produce 100ml.[7]	[1][7]

Synthesis of Basic Lead Acetate

The synthesis of basic lead acetate generally involves the reaction of a lead(II) source with acetic acid under controlled conditions. The following is a representative experimental protocol for the preparation of a basic lead acetate solution.

Experimental Protocol: Preparation of Basic Lead Acetate Solution

Materials:

- Lead(II) monoxide (PbO)
- Lead(II) acetate (Pb(CH₃COO)₂)
- Deionized water

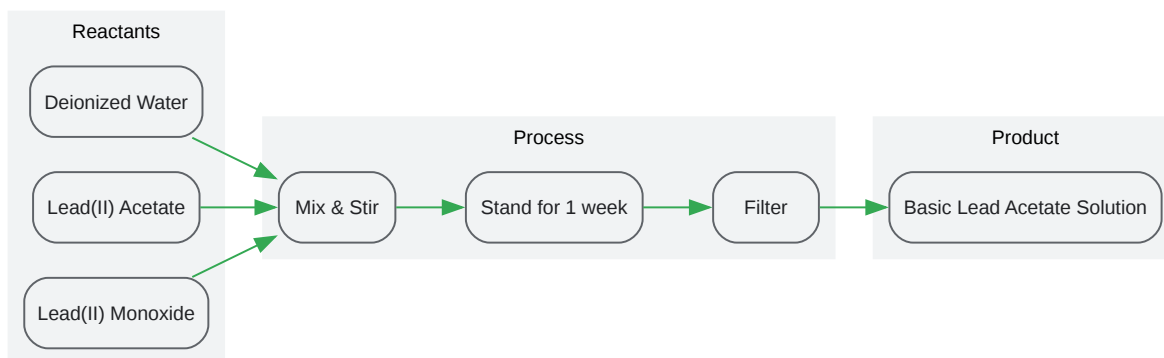
- Beakers
- Stirring rod
- Filtration apparatus

Procedure:

- Dissolve 14.0 g of lead(II) monoxide in 10.0 mL of deionized water in a beaker with stirring.
- In a separate beaker, prepare a lead acetate solution by dissolving 22.0 g of lead(II) acetate in 70 mL of deionized water.
- Slowly add the lead acetate solution to the lead monoxide suspension with continuous stirring.
- After complete addition, shake the resulting mixture for 5 minutes.
- Allow the mixture to stand at room temperature for one week.
- After one week, filter the solution to remove any unreacted solids.
- Adjust the final volume of the filtrate to 100 mL with cooled, boiled deionized water.[8]

This protocol yields a solution of basic lead acetate. To obtain the solid powder, the water would need to be removed, for example, by evaporation under reduced pressure, though specific conditions for this are not detailed in the available literature.

Synthesis Workflow



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Diagram of the synthesis workflow for a basic lead acetate solution.

Quantitative Analysis

The lead content of basic lead acetate can be accurately determined by complexometric titration with ethylenediaminetetraacetic acid (EDTA).

Experimental Protocol: EDTA Titration of Lead

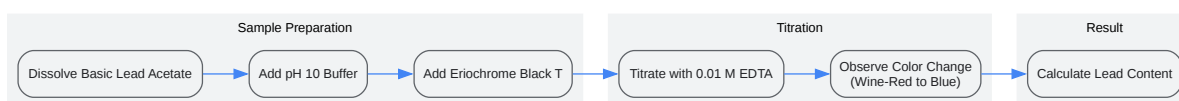
Materials:

- Basic lead acetate sample
- 0.01 M EDTA standard solution
- pH 10 buffer solution (e.g., ammonia-ammonium chloride buffer)
- Eriochrome Black T indicator
- Tartaric acid
- 250 mL conical flask
- Burette
- Pipette

Procedure:

- Accurately weigh a sample of basic lead acetate and dissolve it in deionized water. A small amount of tartaric acid can be added to prevent the precipitation of lead hydroxide at the high pH of the titration.
- Transfer a known volume of the sample solution (e.g., 25.0 mL) into a 250 mL conical flask.
- Add approximately 2-3 mL of the pH 10 buffer solution.
- Add a small amount (around 50 mg) of Eriochrome Black T indicator. The solution should turn a wine-red color.
- Titrate the solution with the standard 0.01 M EDTA solution.
- The endpoint is reached when the color of the solution changes from wine-red to a clear blue.
- Record the volume of EDTA solution used.
- Repeat the titration at least twice to ensure accuracy.[9]

Analytical Workflow



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Workflow for the quantitative analysis of lead in basic lead acetate by EDTA titration.

Applications

Basic lead acetate has been utilized in various applications, including:

- Chemical Synthesis: It serves as a reagent in the synthesis of other lead compounds.[10]
- Textile Industry: Historically used as a mordant in dyeing and textile printing.[6][11]

- Analytical Chemistry: Employed in sugar analysis.[11]
- Other Industrial Uses: It has been used in waterproofing, as a drier in varnishes, and in the formulation of insecticides.[6]

Safety Information

Basic lead acetate is a hazardous substance due to its lead content. It is toxic if swallowed or inhaled and can cause serious eye damage.[12] Prolonged or repeated exposure may cause damage to organs. It is also suspected of causing cancer and may damage fertility or the unborn child.[12] It is very toxic to aquatic life with long-lasting effects.[12] Appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, should be used when handling this compound. Work should be conducted in a well-ventilated area.

This guide provides a summary of the available technical information on basic lead acetate (CAS No. 51404-69-4). For more detailed safety and handling information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

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